

# Phenyl Isothiocyanate: A Comprehensive Technical Guide to Laboratory Health and Safety

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenyl thiocyanate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety hazards associated with phenyl isothiocyanate (PITC) in a laboratory setting. It is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely and mitigate potential risks. This document summarizes key quantitative data, outlines detailed experimental protocols for safe handling and emergency response, and provides a logical workflow for risk assessment.

## Core Hazard and Property Data

Phenyl isothiocyanate is a combustible liquid that is toxic, corrosive, and a sensitizer.<sup>[1]</sup> It is crucial to have a thorough understanding of its properties to ensure safe handling. The following table summarizes the key quantitative data for PITC.

Property	Value	Reference(s)
Chemical Formula	C <sub>7</sub> H <sub>5</sub> NS	
Molecular Weight	135.19 g/mol	
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pungent, mustard-like	
Boiling Point	221 °C (429.8 °F) at 760 mmHg	
Melting Point	-21 °C (-5.8 °F)	
Flash Point	87 °C (188.6 °F)	
Density	Approximately 1.13 g/cm <sup>3</sup>	[3]
Vapor Pressure	0.17 mmHg at 20 °C	
Solubility	Insoluble in water; soluble in alcohol and ether.[4]	[4]
Acute Toxicity (Oral)	LD50 (mouse): 87 mg/kg[2][5]	[2][5]
Acute Toxicity (Inhalation)	No specific LC50 data available in the reviewed sources, but it is considered harmful if inhaled and can cause respiratory tract irritation and sensitization.[6]	[6]
Acute Toxicity (Dermal)	No specific LD50 data available in the reviewed sources, but it is considered harmful if absorbed through the skin and can cause severe irritation and burns.	
Occupational Exposure Limits	No established Permissible Exposure Limit (PEL), Recommended Exposure Limit (REL), or Threshold Limit	[2]

Value (TLV) by OSHA, NIOSH,  
or ACGIH has been found.[2]

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## Health and Safety Hazards

Phenyl isothiocyanate poses significant health risks upon exposure. It is classified as toxic if swallowed, inhaled, or absorbed through the skin. It is also corrosive and can cause severe burns to the skin and eyes. PITC is a lachrymator, meaning it can cause tearing.[2] Furthermore, it is a sensitizer and may cause allergic reactions upon skin contact or inhalation, which can lead to asthma-like symptoms upon re-exposure.[6] There is also a possible risk of harm to the unborn child.

## Experimental Protocols for Safe Handling

Due to the hazardous nature of PITC, strict adherence to safety protocols is mandatory. The following sections detail the necessary procedures for handling, storage, and emergency situations.

### Personal Protective Equipment (PPE)

Appropriate PPE is the primary line of defense against exposure to PITC. The following should be worn at all times when handling the chemical:

- **Eye and Face Protection:** Chemical splash goggles and a face shield are required.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) to prevent skin contact.[3]
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin exposure.
- **Respiratory Protection:** All work with PITC must be conducted in a certified chemical fume hood.[2] If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA-approved respirator should be used.

## Handling and Storage

- **Handling:** Always handle PITC within a chemical fume hood to avoid inhalation of vapors.<sup>[2]</sup> Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from sources of ignition, heat, and incompatible substances such as strong oxidizing agents and acids.

## Spill and Waste Management

- **Spills:** In the event of a spill, evacuate the area and remove all ignition sources. Wear appropriate PPE, including respiratory protection.<sup>[1]</sup> Absorb the spill with an inert, non-combustible material like sand or vermiculite. Place the absorbed material into a suitable, closed container for disposal.
- **Waste Disposal:** Phenyl isothiocyanate and any contaminated materials should be disposed of as hazardous waste in accordance with federal, state, and local regulations.

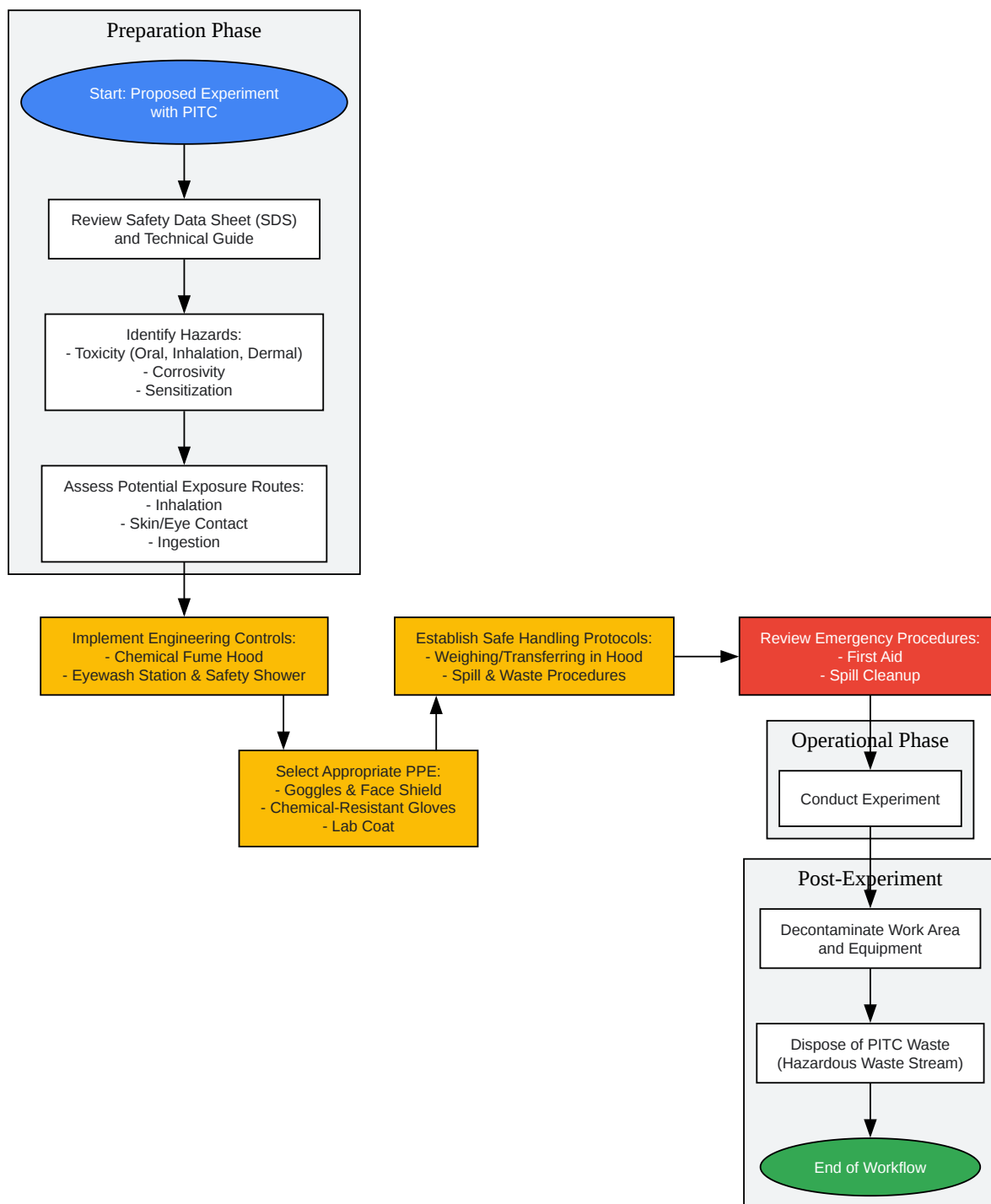
## First Aid and Emergency Procedures

In case of exposure, immediate action is critical.

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing and wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a cupful of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Risk Assessment and Handling Workflow

A systematic approach to risk assessment is crucial before commencing any work with phenyl isothiocyanate. The following diagram illustrates a logical workflow for this process.



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Caption: Risk assessment and safe handling workflow for phenyl isothiocyanate.

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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 2. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 3. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 4. Phenyl isothiocyanate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. [s3.amazonaws.com](https://s3.amazonaws.com) [[s3.amazonaws.com](https://s3.amazonaws.com)]
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Address: 3281 E Guasti Rd

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